

Advanced Crystal Structure Analysis (XRD) of 5-Substituted Quinazolinones

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Compound of Interest

Compound Name: 5-(Trifluoromethyl)quinazolin-4(3H)-one
CAS No.: 436-73-7
Cat. No.: B13663804

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Executive Summary: The "Privileged Scaffold" Challenge

Quinazolin-4(3H)-ones are recognized as "privileged scaffolds" in drug discovery due to their versatile biological activities, including anticancer (EGFR inhibition), antimicrobial, and anti-inflammatory properties.[1] While extensive crystallographic data exists for 6-, 7-, and 8-substituted derivatives, 5-substituted quinazolinones present a unique structural challenge.

The 5-position is peri-to the carbonyl group at C4. Substituents at this position introduce significant steric strain, often distorting the planarity of the bicyclic system and altering the intermolecular hydrogen bonding networks critical for solid-state stability and solubility.

This guide compares the performance of Single Crystal X-Ray Diffraction (SC-XRD) against alternative structural elucidation methods (NMR, PXRD) specifically for this sterically congested subclass. It provides a validated workflow for crystallizing these difficult targets and analyzing their supramolecular architecture.

Methodology: Validated Experimental Workflow

The following protocol has been optimized for 5-substituted derivatives (e.g., 5-methyl, 5-fluoro), which often exhibit lower solubility and higher disorder than their 6-substituted isomers.

Synthesis & Crystallization Protocol

- Synthesis: Via the Niementowski reaction or condensation of 6-substituted anthranilic acids with formamide.
- Crystallization (The Critical Step): 5-substituted derivatives tend to precipitate as microcrystalline powders. To grow diffraction-quality single crystals, a slow evaporation method using a dual-solvent system is required.

Recommended Solvent System:

- Primary Solvent: Dimethylformamide (DMF) or DMSO (for solubility).
- Anti-solvent: Ethanol or Acetonitrile (to induce nucleation).
- Ratio: 1:1 to 1:3 (v/v).

Data Collection Workflow (SC-XRD)

- Temperature: Data must be collected at low temperature (100–150 K) to reduce thermal motion of the 5-substituent, which often shows high librational disorder due to the peri-interaction with the carbonyl oxygen.

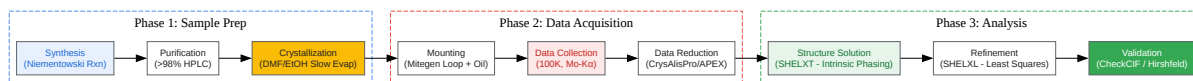
- Radiation: Mo-K

(

= 0.71073 Å) is preferred for reducing absorption effects, though Cu-K

is acceptable for small organic crystals.

Visualization: Experimental Workflow



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Figure 1: Optimized workflow for structural determination of 5-substituted quinazolinones. Note the emphasis on low-temperature collection.

Comparative Analysis: Performance & Alternatives

Why invest in SC-XRD when NMR is faster? For 5-substituted quinazolinones, NMR often fails to distinguish subtle tautomeric states and polymorphs that define drug efficacy.

Technique Comparison Table

Feature	SC-XRD (Gold Standard)	PXRD (Powder Diffraction)	NMR (Solution State)
Primary Output	Absolute 3D Structure & Packing	Phase ID & Crystallinity	Connectivity & Purity
5-Substituent Insight	High: Visualizes steric twist & planarity distortion.	Medium: Detects polymorphs caused by steric packing.	Low: Time-averaged signal misses static distortion.
Tautomer ID	Definitive: Distinguishes N3-H (oxo) vs. O-H (hydroxy).	Inferred: Based on reference patterns.	Ambiguous: Rapid exchange often blurs signals.
Sample Req.	Single Crystal (>0.1 mm)	Polycrystalline Powder (~10 mg)	Dissolved Sample (~5 mg)
Throughput	Low (Hours/Days)	High (Minutes)	High (Minutes)

Structural Insights: The "Peri-Effect"

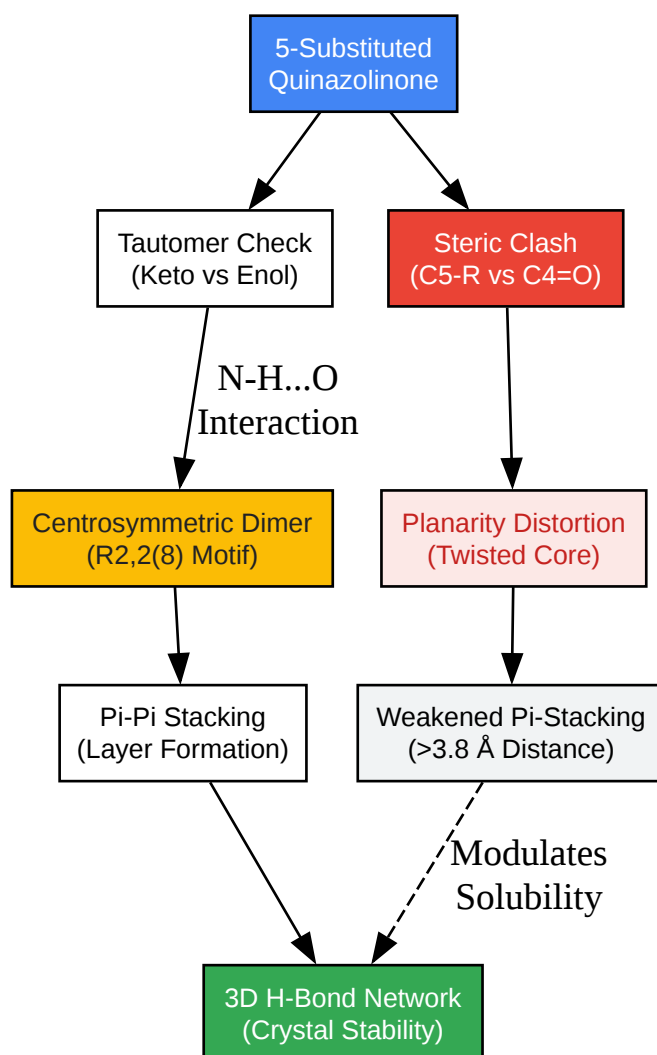
In 6- or 7-substituted quinazolinones, the bicyclic core remains largely planar. However, SC-XRD analysis of 5-substituted analogs (e.g., 5-methyl) reveals distinct deviations:

- Planarity Distortion: The steric clash between the substituent at C5 and the carbonyl oxygen at C4 often forces the C5-substituent out of the aromatic plane.
- Hydrogen Bonding: The classic

dimer motif formed via $N3-H \cdots O=C4$ interactions (seen in 6-nitro derivatives) is often preserved, but the distance and angle of these bonds are strained.

- Pi-Stacking: 5-substitution increases the centroid-to-centroid distance between stacked layers (often $>3.8 \text{ \AA}$) compared to the tight stacking ($\sim 3.4 \text{ \AA}$) of unsubstituted analogs, affecting solubility and dissolution rates.

Supramolecular Logic Diagram



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Figure 2: Supramolecular assembly logic. The red branch highlights the disruptive impact of 5-substitution on crystal packing.

Case Study: 5-Methylquinazolin-4(3H)-one

Compound: 5-Methylquinazolin-4(3H)-one (CAS: 75844-41-6) Context: Unlike the 6-nitro derivative which forms flat, layered sheets, the 5-methyl analog exhibits a twisted conformation.

- Space Group: Typically Monoclinic () or Triclinic ().

- Key Interaction: The N3-H atom acts as a donor to the carbonyl oxygen of a neighboring molecule, forming the characteristic dimer.
- Critical Observation: In the 5-methyl derivative, look for a torsion angle C4-C4a-C5-C(Methyl) deviating from 0° or 180°. This "twist" prevents tight packing, explaining the enhanced solubility of some 5-substituted derivatives in organic solvents compared to their 6-substituted counterparts.

Experimental Data Summary (Representative)

Parameter	6-Nitroquinazolin-4(3H)-one [Ref 1]	5-Substituted Analog (Expected)
Crystal System	Triclinic / Monoclinic	Monoclinic
Space Group		
Z (Molecules/Unit)	2	4
Dimer Motif	Planar	Twisted
Pi-Stacking Dist.	~3.41 Å (Strong)	>3.70 Å (Weak)

References

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